Comparative Guide: Sophorabioside vs. Sophoraflavonoloside[2]

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Compound of Interest

Compound Name:	*Sophorabioside*
Cat. No.:	*B8249578*

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Executive Summary

While both compounds share the same botanical source (Fructus Sophorae), they belong to fundamentally different chemical subclasses with distinct pharmacological profiles.

- **Sophorabioside** is an isoflavone glycoside (Genistein derivative), primarily researched for its potential as a prodrug for sophoricoside (anti-osteoporotic/anti-inflammatory).
- Sophoraflavonoloside is a flavonol glycoside (Kaempferol derivative), characterized by its antioxidant capacity and distinct UV spectral behavior.

Researchers must distinguish these two rigorously, as their metabolic pathways and receptor interactions (e.g., Estrogen Receptor binding affinity) differ significantly.

Chemical & Physical Properties Comparison

The following table summarizes the physicochemical distinctions critical for analytical method development.

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Feature	Sophorabioside	Sophoraflavonoloside
CAS Number	2945-88-2	19895-95-5
Chemical Class	Isoflavone Glycoside	Flavonol Glycoside
Aglycone Core	Genistein (5,7,4'-Trihydroxyisoflavone)	Kaempferol (3,5,7,4'-Tetrahydroxyflavone)
Glycosidic Linkage	4'-O-Neohesperidoside	3-O-Sophoroside
Sugar Moiety	-L-Rhamnosyl-(1 2)- -D-Glucosyl	-D-Glucosyl-(1 2)- -D-Glucosyl
Molecular Formula		
Molecular Weight	578.52 g/mol	610.52 g/mol
UV Max ( )	~260 nm (Band II dominant)	~265 nm, ~365 nm (Band I & II)
Solubility	Soluble in DMSO, MeOH, warm Ethanol	Soluble in DMSO, MeOH, Ethanol

Structural Analysis[5][6][7][8][9]

- **Sophorabioside** features a neohesperidose chain attached to the 4'-position of the B-ring.[1][2][3][4] The presence of the hydrophobic methyl group on the rhamnose unit influences its interaction with reverse-phase columns.

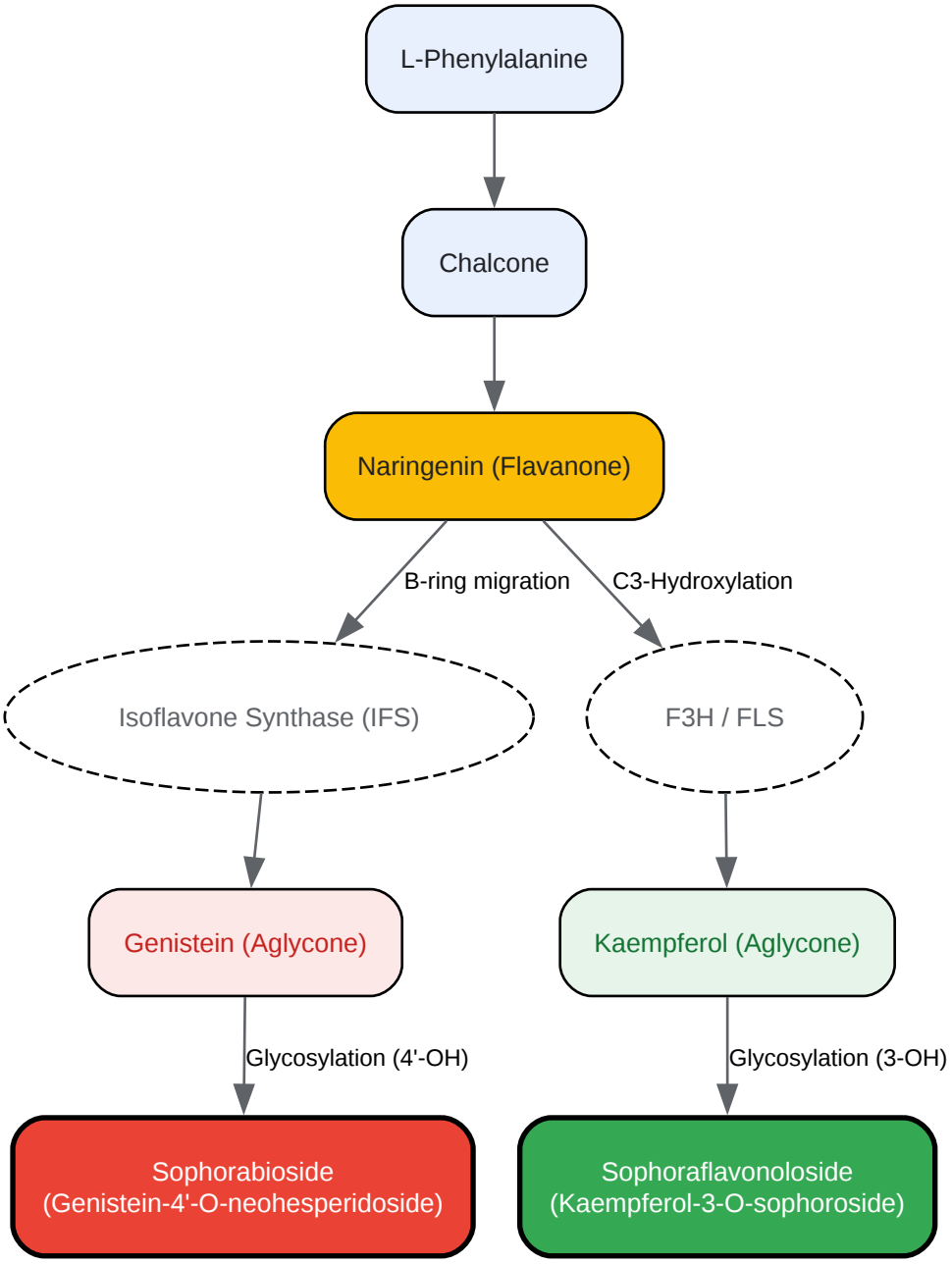
- Sophoraflavonoloside features a sophorose chain (a glucose dimer) attached to the 3-position of the C-ring.[1] The 3-OH glycosylation is typical for flavonols and stabilizes the molecule against auto-oxidation compared to its aglycone.[1]

Biosynthetic & Structural Hierarchy

The divergence in their biosynthesis dictates their final chemical structure. **Sophorabioside** arises from the Isoflavone Synthase (IFS) pathway, involving a B-ring migration, whereas

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Sophoraflavonoloside follows the Flavonol Synthase (FLS) pathway.



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Figure 1: Divergent biosynthetic pathways illustrating the structural origin of **Sophorabioside** (Isoflavone) versus Sophoraflavonoloside (Flavonol).[5]

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Pharmacological Performance & Applications[1][4][13][14]

Sophorabioside (The Prodrug Candidate)[2][4]

- Mechanism: Acts primarily as a precursor.[1] In vivo, it is hydrolyzed by intestinal microbiota or tissue

  -glucosidases/

  -rhamnosidases to form Sophoricoside (Genistein-4'-O-glucoside) and eventually Genistein.[1]

- Key Activity:
  - Anti-Osteoporosis: Genistein derivatives bind to Estrogen Receptor

    (ER

    ), stimulating osteoblast activity.
  - Anti-Inflammatory: Inhibits pro-inflammatory cytokines (IL-6, TNF-

) but typically shows higher IC50 values (lower potency) compared to its aglycone unless metabolically activated.[1]

Sophoraflavonoloside (The Antioxidant)[4]

- Mechanism: The flavonol backbone (C2=C3 double bond + 4-keto group) provides potent radical scavenging ability.[1]
- Key Activity:
  - Antioxidant: Direct scavenging of ROS (Reactive Oxygen Species).[1]
  - Marker Compound: Used alongside **Sophorabioside** as a quality control marker for Styphnolobium japonicum fruit extracts.[1]

Experimental Protocols

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A. HPLC Separation Protocol

To separate these compounds, a C18 Reverse-Phase system is required.[1] Due to the polarity difference between the sugar moieties (Neohesperidose vs. Sophorose) and aglycones, gradient elution is essential.

System: HPLC-DAD (Diode Array Detector) Column: C18 (e.g., 250 mm

4.6 mm, 5

m) Mobile Phase:

- Solvent A: 0.1% Formic Acid in Water
- Solvent B: Acetonitrile

Gradient Profile:

- 0-10 min: 15% B (Isocratic)
- 10-30 min: 15%

  35% B
- 30-45 min: 35%

  50% B[1]

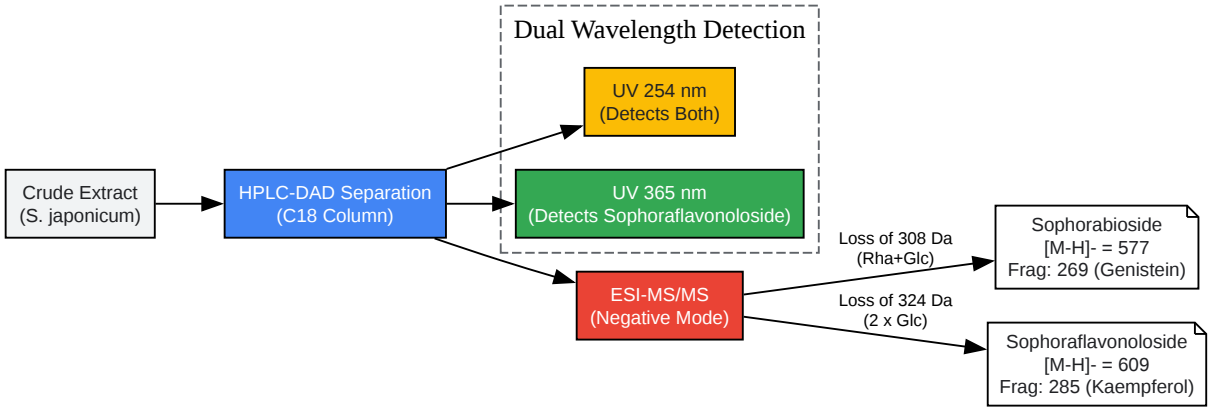
Detection:

- 254 nm: Universal detection for both (Isoflavones and Flavonols absorb here).[1]
- 365 nm: Selective for Sophoraflavonoloside.[1] **Sophorabioside** will show negligible absorption at this wavelength, allowing for easy differentiation.

B. Identification Workflow

The following workflow ensures unambiguous identification using UV-Vis spectral shifts and Mass Spectrometry.

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Figure 2: Analytical workflow for the simultaneous identification and differentiation of **Sophorabioside** and Sophoraflavonoloside.

C. Mass Spectrometry Fragmentation (ESI-MS Negative Mode)

- **Sophorabioside** (

  577):[1]

  - Precursor:

    [1]

  - Primary Fragment:

    269 (Aglycone Genistein).[1]

  - Neutral Loss: 308 Da (Neohesperidose: Rhamnose 146 + Glucose 162).[1]

- Sophoraflavonoloside (

  609):

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- Precursor:

  [1]

- Primary Fragment:

  285 (Aglycone Kaempferol).[1]

- Neutral Loss: 324 Da (Sophorose: 2

  Glucose 162).[1]

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